

# Essential Safety and Disposal Procedures for (D-Trp2,7,9)-Substance P

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## Compound of Interest

Compound Name: (D-Trp2,7,9)-substance P

Cat. No.: B561261

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For researchers, scientists, and drug development professionals utilizing **(D-Trp2,7,9)-Substance P**, a synthetic peptide analog of Substance P, adherence to proper disposal protocols is critical for laboratory safety and environmental protection. This document provides a comprehensive guide to the safe handling and disposal of this bioactive peptide, ensuring compliance with standard laboratory practices.

## Immediate Safety and Handling Precautions

**(D-Trp2,7,9)-Substance P** is intended for in vitro research use only and is not for human or animal consumption[1]. As a bioactive peptide, it should be handled with caution. While specific toxicity data for this analog is not readily available, the Safety Data Sheet (SDS) for Substance P advises avoiding ingestion, inhalation, and contact with skin or eyes[1][2]. In case of accidental exposure, follow these first-aid measures:

- **Skin or Hair Contact:** Immediately flush with running water and soap. If irritation occurs, seek medical attention[2].
- **Eye Contact:** Wash out immediately with fresh running water, ensuring complete irrigation of the eye. If pain persists, seek medical attention[2].
- **Inhalation:** Move the individual to a fresh air environment. Encourage the patient to blow their nose to clear any dust. If irritation or discomfort continues, seek medical attention[2].

- Ingestion: Do not induce vomiting. Rinse the mouth with water and provide water to drink. Seek medical advice[2].

Personal Protective Equipment (PPE), including lab coats, safety glasses, and gloves, should be worn at all times when handling **(D-Trp2,7,9)-Substance P**.

## Physical and Chemical Properties

Understanding the properties of **(D-Trp2,7,9)-Substance P** is essential for its safe handling and disposal.

Property	Value
Molecular Formula	C80H109N21O13S[3]
Calculated Molecular Weight	1604.96 g/mol [3]
Form	Lyophilized powder[3]
Purity	> 95%[3]
Storage	-20°C[3]

## Disposal Procedures

The disposal of **(D-Trp2,7,9)-Substance P** and its contaminated materials must be conducted in a manner that minimizes environmental impact and adheres to institutional and regulatory guidelines. As with many bioactive peptides, it does not accumulate in organisms and is easily destroyed[4].

### Step 1: Decontamination of Spills

In the event of a spill, all ignition sources should be removed from the area[2]. The spilled material should be carefully collected to avoid dust generation. The spill area should then be decontaminated. For decontamination of surfaces and equipment, a 10% bleach solution is recommended, followed by a thorough rinse with water.

### Step 2: Waste Segregation and Collection

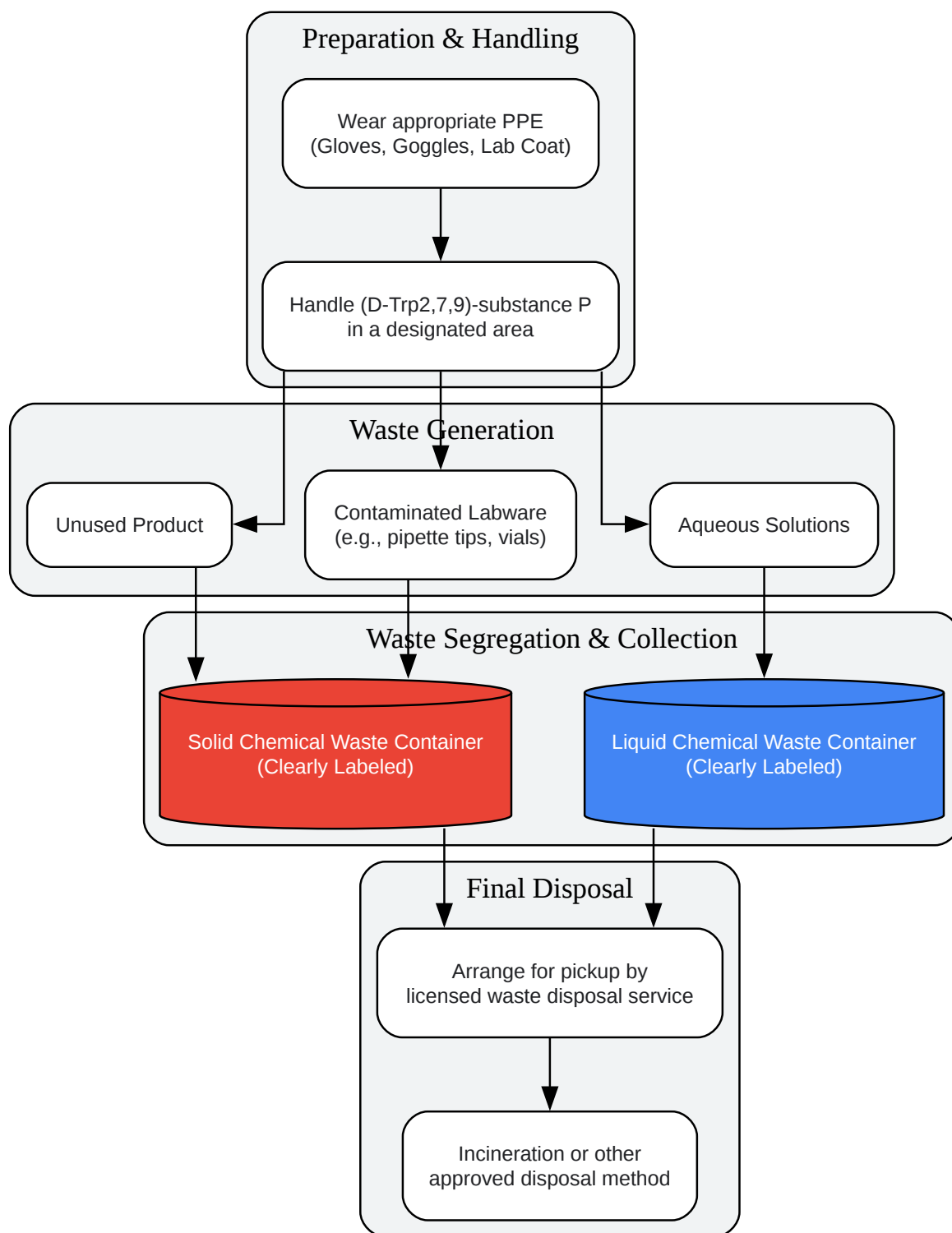
All waste materials contaminated with **(D-Trp2,7,9)-Substance P**, including unused product, empty containers, and disposable labware (e.g., pipette tips, tubes), should be segregated as chemical waste.

- Solid Waste: Collect in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **(D-Trp2,7,9)-Substance P** should be collected in a separate, labeled container for liquid hazardous waste.

### Step 3: Final Disposal

The final disposal method should be in accordance with local, state, and federal regulations. For many research institutions, this involves contracting with a licensed chemical waste management company[5]. These companies are equipped to handle and dispose of chemical waste safely, often through high-temperature incineration.

## Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **(D-Trp2,7,9)-substance P**.

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